

Application Notes and Protocols for 5-Methylindolin-2-one Compounds

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Compound of Interest

Compound Name: 5-Methylindolin-2-one

CAS No.: 3484-35-3

Cat. No.: B1336126

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of standard in vitro and in vivo assays for evaluating the biological activity of **5-Methylindolin-2-one** and its derivatives. The protocols are intended to guide researchers in the initial screening and characterization of these compounds for potential therapeutic applications, particularly in oncology and anti-inflammatory research.

Introduction to 5-Methylindolin-2-one

The **5-Methylindolin-2-one** scaffold is a core structure in many synthetic compounds with a wide range of biological activities. Derivatives of this molecule have shown promise as inhibitors of protein kinases, modulators of inflammatory pathways, and antimicrobial agents.^[1]^[2]^[3] The versatility of the indolin-2-one ring system allows for chemical modifications that can be tailored to target specific biological pathways, making it a valuable scaffold in drug discovery.^[4]^[5]

In Vitro Assays

A variety of in vitro assays are essential for the initial characterization of **5-Methylindolin-2-one** compounds. These assays provide crucial information on cytotoxicity, mechanism of action, and target engagement.

Quantitative Data Summary: Anti-Cancer Activity

The following tables summarize the in vitro anti-cancer activity of various **5-Methylindolin-2-one** derivatives against different human cancer cell lines. The data is presented as IC50 values, which represent the concentration of the compound required to inhibit the growth of 50% of the cancer cells.

Table 1: Cytotoxicity of **5-Methylindolin-2-one** Derivatives Against Various Cancer Cell Lines

Compound ID	Cell Line	IC50 (μM)	Reference
Compound 6j	HeLa, HepG2, MCF-7, SCC-15, A549 (average)	< 40	[1]
Compound 6o	HeLa, HepG2, MCF-7, SCC-15, A549 (average)	< 40	[1]
Compound 5h	HT-29	0.016	[6]
Compound 5h	H460	0.0037	[6]
Compound 23p	HepG2	2.357	[5]
Compound 23p	A549	3.012	[5]
Compound 23p	Skov-3	2.891	[5]
Compound 9	HepG-2	2.53	[7]
Compound 9	MCF-7	7.54	[7]
Compound 20	HepG-2	3.12	[7]
Compound 20	MCF-7	6.88	[7]
Compound A13	HCT116	6.17	[8]
Compound A13	MCF7	11.21	[8]
Compound A13	A549	12.49	[8]

Table 2: Kinase Inhibitory Activity of **5-Methylindolin-2-one** Derivatives

Compound ID	Kinase Target	IC50 (μM)	Reference
Compound 6j	Tyrosine Kinase	1.34	[1]
Compound 6o	Tyrosine Kinase	2.69	[1]
Compound 9	CDK-2	-	[7]
Compound 9	CDK-4	-	[7]
Compound 20	VEGFR-2	-	[7]
Compound 20	EGFR	-	[7]
Compound 3b	VEGFR-2	-	[9]
Compound 3b	VEGFR-3	-	[9]
Compound 3b	FLT3	-	[9]
Compound 3b	Ret	-	[9]
Compound 3b	PDGFR-β	-	[9]

Table 3: Anti-Inflammatory Activity of Indoline-Based Compounds

Compound ID	Target	IC50 (μM)	Reference
Compound 73	5-LOX	0.41	[2][10]
Compound 73	sEH	0.43	[2][10]
Compound 53	5-LOX	0.28	[2]
Compound 53	sEH	0.061	[2]
Compound 54	5-LOX	0.18	[2]
Compound 54	sEH	0.100	[2]

Experimental Protocols: In Vitro Assays

Cell Viability and Cytotoxicity (MTT Assay)

This protocol is a standard method to assess the effect of compounds on cell proliferation and viability.^{[6][11][12][13]}

Materials:

- Human cancer cell lines (e.g., HeLa, HepG2, MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well plates
- **5-Methylindolin-2-one** compounds dissolved in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Protocol:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium. Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the **5-Methylindolin-2-one** compounds in culture medium. The final DMSO concentration should not exceed 0.5% to avoid solvent toxicity. Replace the medium in the wells with 100 μ L of the medium containing the test compounds at various concentrations. Include wells with untreated cells (negative control) and cells treated with a known cytotoxic agent (positive control).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C and 5% CO₂.
- **MTT Addition:** After the incubation period, add 10 μ L of MTT solution to each well.
- **Formazan Formation:** Incubate the plate for another 2-4 hours at 37°C until a purple formazan precipitate is visible.

- Solubilization: Carefully remove the medium and add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals. Mix gently by pipetting.
- Absorbance Measurement: Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control. Determine the IC₅₀ value by plotting the percentage of viability against the compound concentration and fitting the data to a dose-response curve.

Kinase Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of compounds against specific protein kinases, such as VEGFR, PDGFR, and c-Kit.[\[1\]](#)[\[7\]](#)[\[9\]](#)[\[14\]](#)

Materials:

- Recombinant human kinase (e.g., VEGFR-2, PDGFR- β)
- Kinase-specific substrate (e.g., a peptide or protein)
- ATP (Adenosine triphosphate)
- Kinase assay buffer
- **5-Methylindolin-2-one** compounds dissolved in DMSO
- A detection reagent (e.g., ADP-Glo™ Kinase Assay)
- 384-well plates
- Plate reader capable of luminescence detection

Protocol:

- Reagent Preparation: Prepare solutions of the kinase, substrate, and ATP in the kinase assay buffer at the desired concentrations.
- Compound Addition: Add the **5-Methylindolin-2-one** compounds at various concentrations to the wells of a 384-well plate. Include wells with a known kinase inhibitor (positive control)

and DMSO only (negative control).

- Kinase Reaction Initiation: Add the kinase and substrate solution to the wells, followed by the addition of ATP to start the reaction.
- Incubation: Incubate the plate at room temperature for a specified period (e.g., 60 minutes).
- Reaction Termination and Detection: Stop the kinase reaction and measure the remaining ATP or the amount of ADP produced using a suitable detection reagent according to the manufacturer's instructions.
- Data Analysis: Calculate the percentage of kinase inhibition for each compound concentration relative to the negative control. Determine the IC50 value by plotting the percentage of inhibition against the compound concentration.

Apoptosis Assay (Annexin V-FITC/Propidium Iodide Staining)

This assay is used to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells following compound treatment.^{[7][15]}

Materials:

- Human cancer cell lines
- 6-well plates
- **5-Methylindolin-2-one** compounds
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Protocol:

- Cell Treatment: Seed cells in 6-well plates and treat them with the **5-Methylindolin-2-one** compounds at their IC50 concentrations for 24-48 hours.

- Cell Harvesting: Harvest the cells by trypsinization and wash them with cold PBS.
- Staining: Resuspend the cells in the binding buffer provided in the kit. Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension and incubate in the dark for 15 minutes at room temperature.
- Flow Cytometry Analysis: Analyze the stained cells using a flow cytometer.
- Data Interpretation:
 - Viable cells: Annexin V-FITC negative and PI negative.
 - Early apoptotic cells: Annexin V-FITC positive and PI negative.
 - Late apoptotic/necrotic cells: Annexin V-FITC positive and PI positive.
 - Necrotic cells: Annexin V-FITC negative and PI positive.

In Vivo Assays

In vivo assays are critical for evaluating the efficacy, pharmacokinetics, and toxicity of lead compounds in a living organism.

Quantitative Data Summary: In Vivo Studies

Table 4: In Vivo Pharmacokinetic Parameters of a Related Compound (ZM241385) in Rats

Administration Route	Dose (mg/kg)	Cmax (ng/mL)	AUC_last (ng·min/mL)	Oral Bioavailability (%)	Reference
Intravenous (IV)	5	4458.03	100,446.26	-	[16]
Oral (PO)	1	6.67	1125.53	6.09	[16]
Oral (PO)	5	58.29	6599.69	6.09	[16]

Table 5: In Vivo Anti-inflammatory and Anticonvulsant Activity

Compound ID	Model	Activity	Reference
Compound 73	Peritonitis and asthma murine models	Efficacious	[2]
Various derivatives	Pentylentetrazole-induced convulsions in mice	Relative potency ranging from 0.02 to 0.2 (compared to phenobarbitone)	

Experimental Protocols: In Vivo Assays

Human Tumor Xenograft Model in Mice

This model is widely used to assess the anti-tumor efficacy of compounds in vivo.[9][17]

Materials:

- Immunocompromised mice (e.g., athymic nude or SCID mice)
- Human cancer cell line (e.g., HT-29, H460)
- 5-Methylindolin-2-one** compound formulated for in vivo administration
- Vehicle control
- Calipers for tumor measurement

Protocol:

- Tumor Cell Implantation:** Subcutaneously inject a suspension of human cancer cells (e.g., 5×10^6 cells in 100 μ L of PBS) into the flank of each mouse.
- Tumor Growth:** Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- Randomization and Treatment:** Randomly assign mice into treatment and control groups. Administer the **5-Methylindolin-2-one** compound (e.g., orally or intraperitoneally) daily or as per the determined dosing schedule. The control group receives the vehicle only.

- **Tumor Measurement:** Measure the tumor volume using calipers every 2-3 days. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- **Body Weight Monitoring:** Monitor the body weight of the mice regularly as an indicator of toxicity.
- **Endpoint:** At the end of the study (e.g., after 2-3 weeks or when tumors in the control group reach a certain size), euthanize the mice and excise the tumors for weighing and further analysis (e.g., histopathology, biomarker analysis).
- **Data Analysis:** Compare the tumor growth inhibition in the treated groups to the control group.

Pharmacokinetic Study in Rats

This study determines the absorption, distribution, metabolism, and excretion (ADME) properties of a compound.[\[16\]](#)[\[18\]](#)

Materials:

- Sprague-Dawley rats
- **5-Methylindolin-2-one** compound
- Formulation for intravenous (IV) and oral (PO) administration
- Blood collection supplies
- LC-MS/MS for compound quantification in plasma

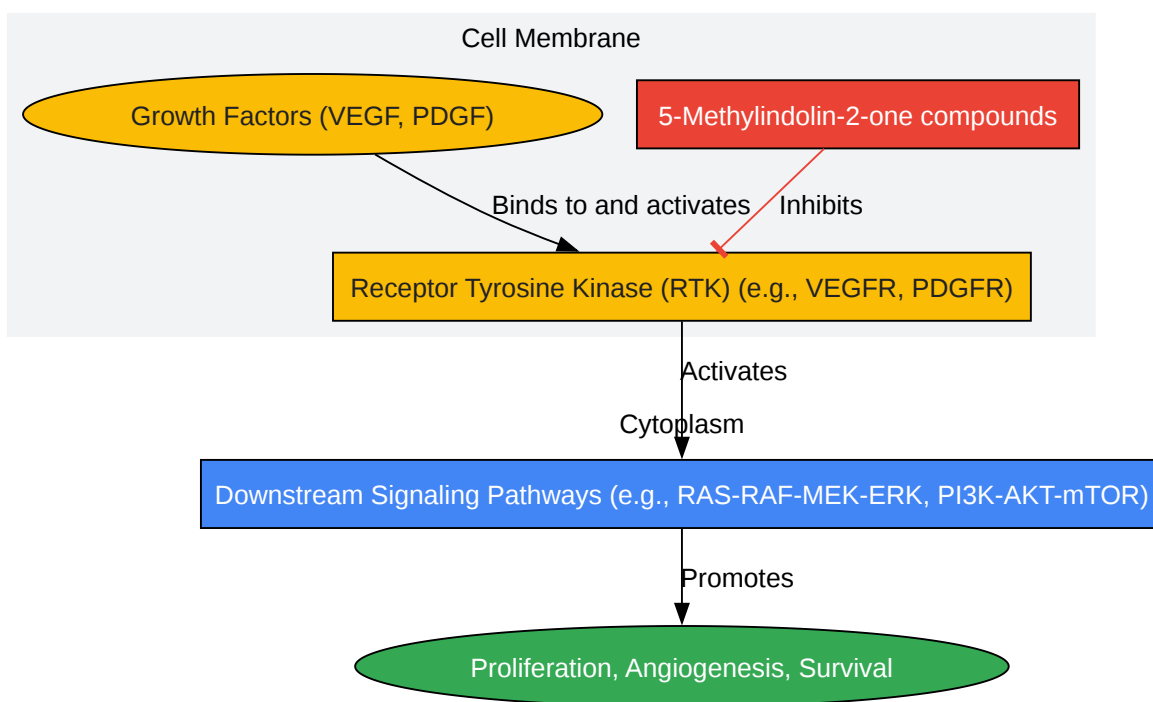
Protocol:

- **Dosing:** Administer the compound to rats via IV and PO routes at a specific dose.
- **Blood Sampling:** Collect blood samples from the tail vein or another appropriate site at predetermined time points (e.g., 0, 5, 15, 30 min, 1, 2, 4, 8, 24 hours) post-dosing.
- **Plasma Preparation:** Process the blood samples to obtain plasma.

- **Sample Analysis:** Quantify the concentration of the compound in the plasma samples using a validated LC-MS/MS method.
- **Pharmacokinetic Analysis:** Use pharmacokinetic software to calculate key parameters such as C_{max} (maximum concentration), T_{max} (time to reach C_{max}), AUC (area under the curve), half-life (t_{1/2}), and oral bioavailability.

Visualizations

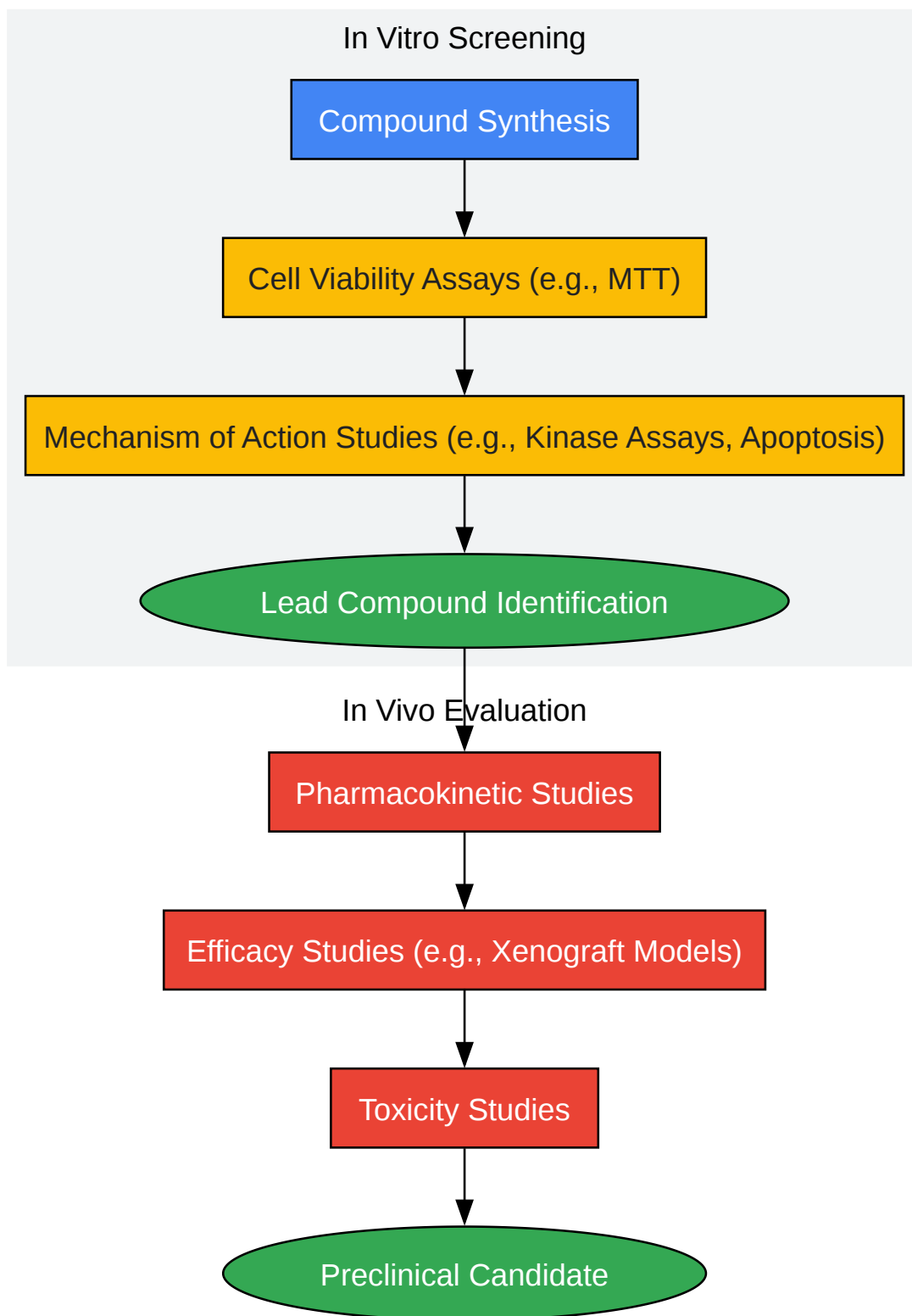
Signaling Pathway



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Caption: Inhibition of Receptor Tyrosine Kinase Signaling.

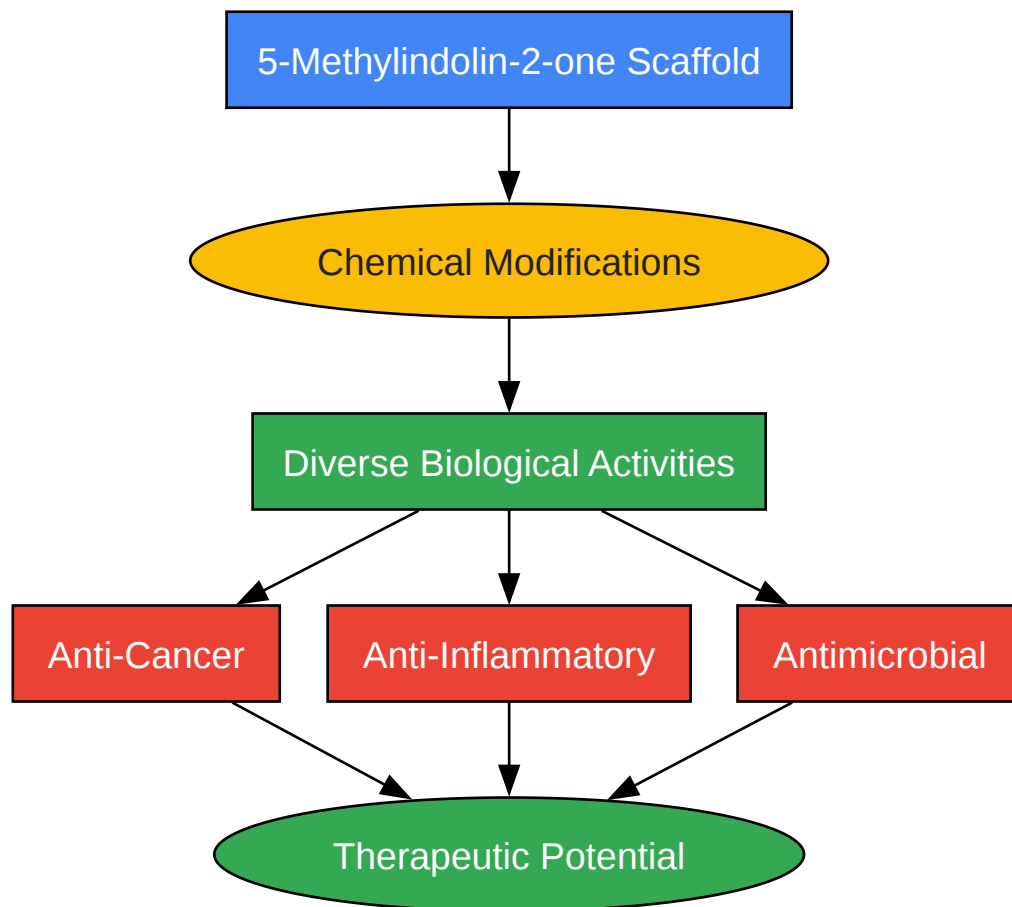
Experimental Workflow



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Caption: Drug Discovery Workflow for **5-Methylindolin-2-one** Compounds.

Logical Relationship



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Caption: Therapeutic Potential of **5-Methylindolin-2-one** Derivatives.

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